

Safe handling procedures for 1,1,1-trifluoroacetone starting material

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Compound of Interest

Compound Name: (S)-1,1,1-Trifluoro-2-propanol

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Technical Support Center: Safe Handling of 1,1,1-Trifluoroacetone

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety information, troubleshooting, and handling protocols for 1,1,1-trifluoroacetone. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 1,1,1-trifluoroacetone? **A1:** 1,1,1-Trifluoroacetone is a hazardous chemical with multiple risks. It is an extremely flammable liquid and vapor.^{[1][2][3]} The substance is known to cause skin irritation, and in some cases, severe skin burns and eye damage.^{[2][4]} Inhalation may lead to respiratory irritation, and ingestion is considered harmful.^{[1][4][5]} It is also a lachrymator, meaning it can cause an increased flow of tears.^[2] Due to its low boiling point, it is a highly volatile substance, and sealed containers may build up pressure, creating a risk of rupture.^[1]

Q2: What specific Personal Protective Equipment (PPE) is mandatory when handling this material? **A2:** To prevent exposure, a comprehensive set of PPE is required.

- Eye/Face Protection: Chemical safety goggles with side shields are essential.[1][3][6] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[4][6]
- Skin Protection: Wear chemical-resistant gloves (e.g., PVC), a lab coat or overalls, and a PVC apron to prevent skin contact.[1][4][6]
- Respiratory Protection: All work must be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][6] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA-approved respirator is required.[3][4][6]
- Footwear: Safety shoes are recommended.[4] For larger-scale operations, non-sparking safety footwear should be used.[1]

Q3: What are the correct storage conditions for 1,1,1-trifluoroacetone? A3: Proper storage is crucial to maintain chemical stability and prevent accidents. Store the chemical in a cool, dry, and well-ventilated area designated for flammable materials.[3][4][7] The recommended storage temperature is between 2-8°C.[8] Containers must be kept tightly closed when not in use and stored in a locked-up area accessible only to authorized personnel.[2][4][6] Due to its low boiling point, containers may bulge; they should be checked regularly and vented periodically if necessary.[1] It must be stored away from incompatible substances such as strong oxidizing agents, strong bases, and alkali metals.[2][3][4]

Q4: What is the immediate procedure to follow in case of a spill? A4: The response depends on the scale of the spill.

- Minor Spills: Immediately remove all sources of ignition.[1][3] Absorb the spill with an inert, non-combustible material like vermiculite, sand, or earth.[3][8] Do not use combustible materials such as paper towels.[9] Collect the absorbed material using spark-proof tools and place it into a suitable, labeled container for hazardous waste disposal.[3][10] Ensure the area is well-ventilated.[4]
- Major Spills: Evacuate all personnel from the immediate area and move upwind.[1] Alert your institution's emergency responders or Environmental Health and Safety (EHS) department immediately, providing them with the location and nature of the hazard.[1]

Q5: What are the first-aid measures for accidental exposure? A5: Immediate action is critical in case of exposure. Always seek medical attention and provide the Safety Data Sheet (SDS) to the responding physician.[2][10]

- Inhalation: Move the individual to fresh air immediately.[4][7] If they are not breathing, administer artificial respiration (avoiding mouth-to-mouth if the substance was ingested or inhaled).[2][10] Seek immediate medical attention.[4][10]
- Skin Contact: Immediately remove all contaminated clothing.[1][2] Flush the affected skin with plenty of soap and water for at least 15 minutes.[4][7][10] Get medical advice if irritation occurs or persists.[4]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[4][7][10] Remove contact lenses if present and easy to do.[2][4] Seek immediate medical attention.[4][10]
- Ingestion: Do NOT induce vomiting.[4][7][10] If the person is conscious, rinse their mouth with water.[4][7] Never give anything by mouth to an unconscious person.[7][10] Call for immediate medical assistance.[2][7][10]

Q6: How should I dispose of waste 1,1,1-trifluoroacetone and contaminated materials? A6: This chemical and its containers must be treated as hazardous waste.[1] All waste must be disposed of through a licensed and approved hazardous waste disposal facility in accordance with local, state, and federal regulations.[4][9][10] Do not pour it down the drain or mix it with general waste.[9][10] Collect waste material, including contaminated consumables like pipette tips and absorbent materials, in a designated, leak-proof, and clearly labeled hazardous waste container.[9]

Quantitative Data Summary

The following table summarizes key physical and chemical properties of 1,1,1-trifluoroacetone.

| Property | Value |
|-------------------|---|
| CAS Number | 421-50-1 [2] [10] |
| Molecular Formula | C ₃ H ₃ F ₃ O [10] |
| Boiling Point | 22 °C (71.6 °F) |
| Flash Point | -30 °C (-22 °F) - closed cup [3] [11] |
| Density | 1.252 g/mL at 25 °C |
| Vapor Pressure | 13.62 psi (703.8 mmHg) at 20 °C [1] |

Experimental Protocols

Protocol 1: Standard Laboratory Handling Procedure

- Preparation: Before starting, review the Safety Data Sheet (SDS). Ensure an emergency eyewash station and safety shower are accessible.[\[4\]](#)[\[9\]](#)
- Ventilation: Confirm that the chemical fume hood is functioning correctly. All handling of 1,1,1-trifluoroacetone must take place inside the fume hood.[\[2\]](#)[\[6\]](#)
- PPE: Don all required PPE, including chemical safety goggles, a face shield, chemical-resistant gloves, and a lab coat.[\[4\]](#)[\[6\]](#)
- Equipment: Ensure all equipment is clean, dry, and compatible with the chemical. Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[7\]](#)[\[10\]](#) Ground and bond containers when transferring the material to prevent static discharge.[\[2\]](#)[\[7\]](#)
- Handling: Dispense the chemical slowly and carefully to avoid splashing or generating vapor. Keep the container tightly closed when not in use.[\[4\]](#)
- Post-Handling: After use, securely close the primary container. Decontaminate any surfaces that may have come into contact with the chemical.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[\[4\]](#)[\[6\]](#) Do not eat, drink, or smoke in the work area.[\[4\]](#)[\[6\]](#)

Protocol 2: Spill Containment and Cleanup

- Alert & Evacuate: Alert personnel in the immediate vicinity. For large spills, evacuate the area.[\[1\]](#)
- Control Ignition Sources: Immediately extinguish all nearby flames and turn off any equipment that could create a spark.[\[1\]](#)[\[3\]](#)
- Ventilate: Ensure the area is well-ventilated, using the fume hood to draw vapors away if the spill is contained within it.
- Contain Spill: Use an inert absorbent material such as sand, vermiculite, or earth to contain the spill.[\[3\]](#)[\[8\]](#)
- Collect Waste: Carefully collect the absorbed material using non-sparking tools and place it in a designated, labeled container for hazardous waste.[\[3\]](#)[\[10\]](#)
- Decontaminate: Clean the spill area with a suitable decontamination solution, and dispose of all cleaning materials as hazardous waste.
- Report: Report the incident to your supervisor or EHS department according to your institution's policy.

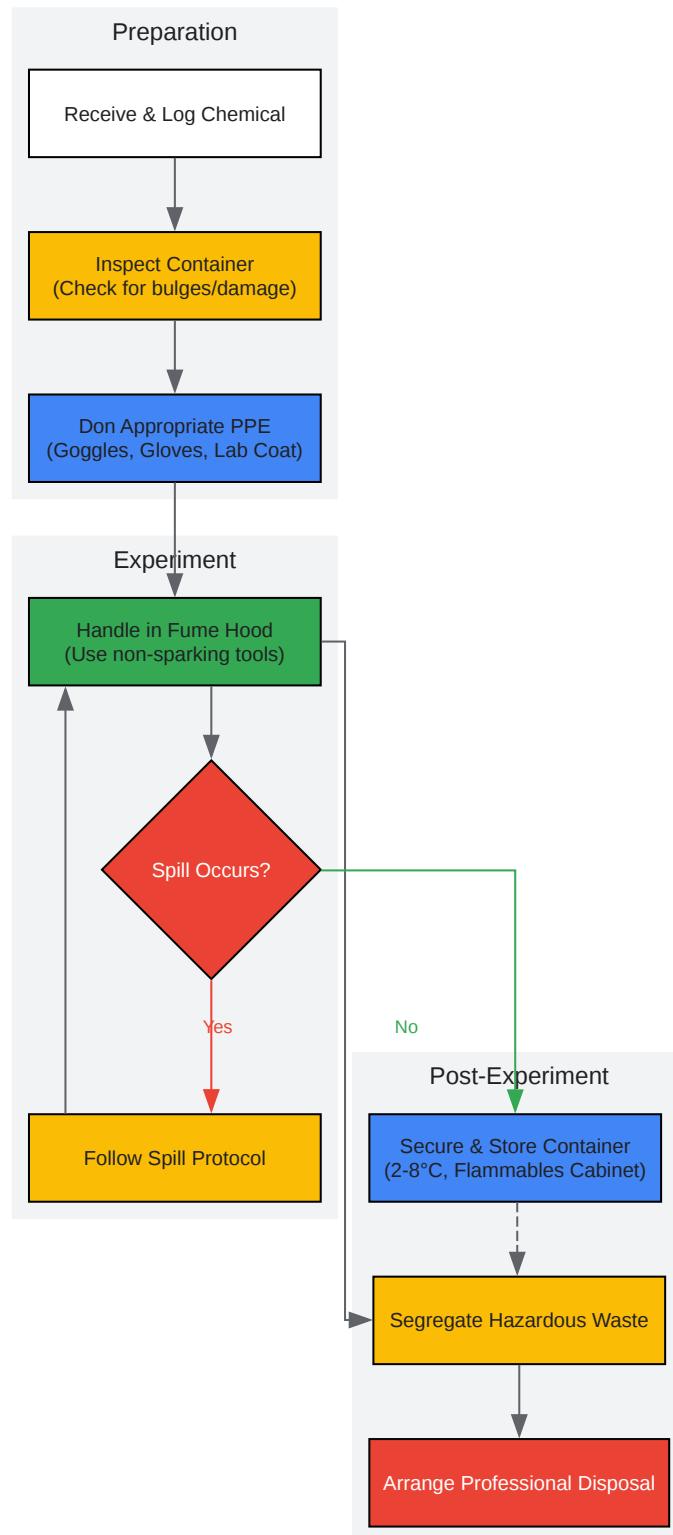
Protocol 3: Chemical Waste Disposal

- Segregation: Collect all waste containing 1,1,1-trifluoroacetone, including empty containers and contaminated lab supplies, in a dedicated hazardous waste container.[\[9\]](#) Empty containers may still contain explosive vapors and should be handled with care.[\[1\]](#)
- Labeling: The waste container must be leak-proof, kept closed, and clearly labeled as "Hazardous Waste: 1,1,1-Trifluoroacetone," including "Flammable" and "Toxic" pictograms.[\[9\]](#)
- Storage: Store the waste container in a designated, secure, and well-ventilated satellite accumulation area away from incompatible materials.

- Disposal Request: Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste contractor.[\[4\]](#)[\[9\]](#) Provide the contractor with the SDS to ensure safe transport and disposal.[\[9\]](#)

Safe Handling Workflow

Safe Handling Workflow for 1,1,1-Trifluoroacetone

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Caption: Logical workflow for the safe handling of 1,1,1-trifluoroacetone.

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